

# A Comprehensive Technical Guide to the Physical Properties of 5-Methoxy-1-tetralone

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## Compound of Interest

Compound Name: 5-Methoxy-1-tetralone

Cat. No.: B1585004

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This technical guide provides an in-depth overview of the core physical properties of **5-Methoxy-1-tetralone**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.<sup>[1]</sup> The information is tailored for researchers, scientists, and professionals in the field of drug development.

## Core Physical and Chemical Properties

**5-Methoxy-1-tetralone** is a colorless to off-white or light yellow crystalline solid with a strong aromatic odor.<sup>[1][2]</sup> Its chemical structure and key identifiers are fundamental for its application in organic synthesis.

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>2</sub>	[3][4][5][6][7][8]
Molecular Weight	176.21 g/mol	[4][5]
CAS Registry Number	33892-75-0	[3][4][5][7][8]
Melting Point	87-91 °C (lit.)	[1][2][3]
Boiling Point	160-162 °C at 7 mmHg (lit.)	[1][2][3]
Density	1.074 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
Appearance	Off-white to light yellow solid	[2]
Solubility	Soluble in Methanol.[9] Information regarding its solubility in other common laboratory solvents is not extensively documented in the provided search results.	
Storage	Sealed in dry, Room Temperature	[2]

## Experimental Protocols for Property Determination

While specific experimental documentation for **5-Methoxy-1-tetralone** is not detailed in the provided literature, the following are standard methodologies for determining the key physical properties listed above.

### Melting Point Determination

The melting point of a solid compound like **5-Methoxy-1-tetralone** is typically determined using a melting point apparatus.

Methodology:

- A small, dry sample of the crystalline solid is finely powdered and packed into a capillary tube to a height of 2-3 mm.

- The capillary tube is placed in the heating block of a melting point apparatus.
- The sample is heated at a steady rate, typically 1-2 °C per minute, to ensure thermal equilibrium.
- The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting) are recorded. The range between these two temperatures is reported as the melting point.

## Boiling Point Determination at Reduced Pressure

The boiling point of **5-Methoxy-1-tetralone** is reported at a reduced pressure (7 mmHg), a common practice for compounds that may decompose at their atmospheric boiling point.

Methodology:

- A small amount of the liquid sample is placed in a distillation flask connected to a vacuum source and a manometer to monitor the pressure.
- A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- The apparatus is slowly heated while the pressure is maintained at the desired level (e.g., 7 mmHg).
- As the liquid heats, a steady stream of bubbles will emerge from the capillary tube.
- The heat is then slightly reduced, and the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point at that pressure.

## Density Measurement

The density of a solid can be determined using various techniques. For a crystalline solid like **5-Methoxy-1-tetralone**, a gas pycnometer offers high accuracy.

Methodology (Gas Pycnometry):

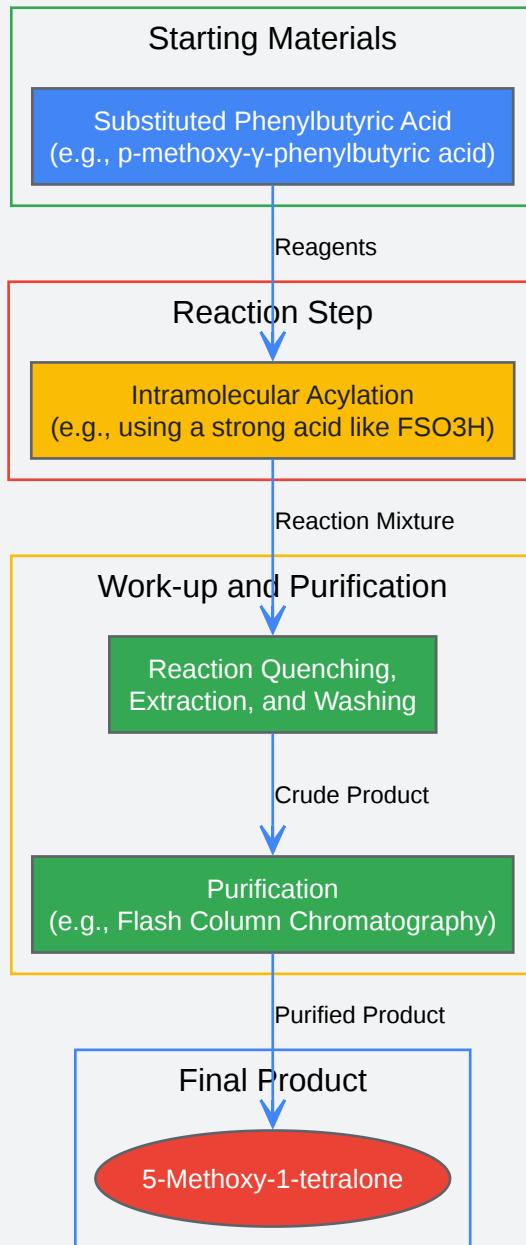
- The mass of the solid sample is accurately measured using an analytical balance.

- The sample is placed in a chamber of a known volume within the gas pycnometer.
- An inert gas, typically helium, is introduced into the chamber and then expanded into a second chamber of known volume.
- The pressure change resulting from this expansion is measured.
- By applying the ideal gas law, the volume of the solid sample can be accurately calculated.
- The density is then calculated by dividing the mass of the sample by its measured volume.

## Synthetic Workflow Overview

**5-Methoxy-1-tetralone** serves as a crucial intermediate in various synthetic pathways. The following diagram illustrates a generalized workflow for its synthesis, which often involves intramolecular acylation reactions.

## Generalized Synthesis Workflow for 5-Methoxy-1-tetralone

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Caption: Generalized workflow for the synthesis of **5-Methoxy-1-tetralone**.

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